

# Application Note: Purification of 2-Methyl-1H-indole-3-carboxylic Acid

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## Compound of Interest

Compound Name: 2-Methyl-1H-indole-3-carboxylic acid

Cat. No.: B1274634

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## Abstract

This application note provides a detailed protocol for the purification of **2-Methyl-1H-indole-3-carboxylic acid**, a key intermediate in the synthesis of various biologically active molecules. The primary method detailed is recrystallization, a robust and efficient technique for obtaining high-purity solid material. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a reliable method for purifying this compound. All quantitative data is summarized in tables, and the experimental workflow is visualized.

## Physicochemical Properties

**2-Methyl-1H-indole-3-carboxylic acid** is a solid compound with the following properties:

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	175.18 g/mol	[2]
Appearance	Solid	[1]
Purity (Commercial)	Typically ~95%	[1][4]
Melting Point	~150 °C	[5]
IUPAC Name	2-methyl-1H-indole-3-carboxylic acid	[2]

## Purification Protocol: Recrystallization from Ethanol

Recrystallization is a highly effective method for purifying solid organic compounds. The principle relies on the differential solubility of the target compound and its impurities in a chosen solvent at different temperatures. For **2-Methyl-1H-indole-3-carboxylic acid**, ethanol has been shown to be an effective recrystallization solvent.[5]

### 2.1. Materials and Equipment

- Crude **2-Methyl-1H-indole-3-carboxylic acid**
- Ethanol (Reagent Grade)
- Distilled Water
- Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirring
- Magnetic stir bar
- Condenser (optional, to prevent solvent loss)
- Buchner funnel and flask

- Filter paper
- Ice bath
- Spatula
- Vacuum oven or desiccator

## 2.2. Experimental Procedure

- **Dissolution:** Place the crude **2-Methyl-1H-indole-3-carboxylic acid** into an Erlenmeyer flask equipped with a magnetic stir bar. For every 1 gram of crude material, add approximately 15-20 mL of ethanol.
- **Heating:** Gently heat the mixture on a hot plate while stirring. Bring the solvent to a slow boil. Continue to add small portions of ethanol until all the solid has completely dissolved. Avoid adding a large excess of solvent to ensure good recovery.
- **Hot Filtration (Optional):** If insoluble impurities are visible in the hot solution, perform a hot filtration. Place a funnel with fluted filter paper over a pre-heated receiving flask and pour the hot solution through it to remove the impurities. This step should be done quickly to prevent premature crystallization.
- **Cooling and Crystallization:** Remove the flask from the heat source and allow it to cool slowly to room temperature. Covering the flask will prevent contamination and slow the cooling rate, which promotes the formation of larger, purer crystals.
- **Ice Bath:** Once the flask has reached room temperature and crystal formation appears complete, place it in an ice bath for at least 30 minutes to maximize the yield of the purified product.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Buchner funnel and filter paper.
- **Washing:** Wash the collected crystals with a small amount of ice-cold ethanol to remove any remaining soluble impurities from the crystal surfaces.

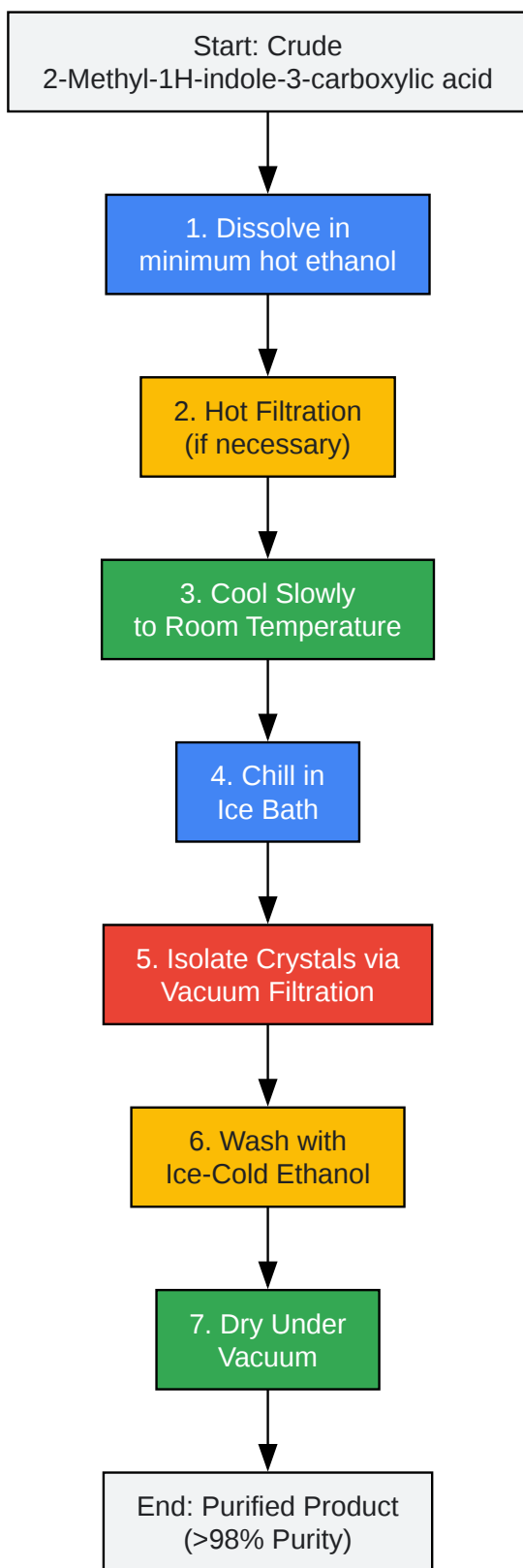
- **Drying:** Transfer the purified crystals to a watch glass and dry them in a vacuum oven or a desiccator until a constant weight is achieved.

### 2.3. Expected Results

Parameter	Expected Value
Recovery Yield	60-85% (Varies with initial purity)
Purity (Post-Recrystallization)	>98%
Melting Point (Purified)	149-151 °C
Appearance	Crystalline solid

## Workflow Visualization

The following diagram illustrates the key steps in the purification protocol for **2-Methyl-1H-indole-3-carboxylic acid**.



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